

# N,N'-Diacryloylpiperazine CAS number 6342-17-2

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## Compound of Interest

Compound Name: *N,N'*-Diacryloylpiperazine

Cat. No.: B15546378

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An In-depth Technical Guide to **N,N'-Diacryloylpiperazine** (CAS 6342-17-2)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**N,N'-Diacryloylpiperazine**, also known as 1,4-Bis(acryloyl)piperazine, is a chemical compound identified by the CAS number 6342-17-2.<sup>[1]</sup> Structurally, it is a symmetrical molecule featuring a central piperazine ring with reactive acryloyl groups attached to each of the two nitrogen atoms. These terminal vinyl groups make it a bifunctional monomer capable of participating in free-radical polymerization.

Its primary and most significant application is as a crosslinking agent.<sup>[2][3]</sup> In polymer synthesis, particularly in the formation of polyacrylamide gels and other hydrogels, **N,N'-Diacryloylpiperazine** serves to covalently link polymer chains together, creating a three-dimensional network. This network structure is responsible for the characteristic properties of gels, such as their ability to swell and retain significant amounts of water while maintaining structural integrity. The resulting gels have enhanced physical strength and find extensive use in electrophoresis, chromatography, tissue engineering, and controlled drug release systems.<sup>[2][4][5]</sup>

## Physicochemical and Technical Data

The fundamental properties of **N,N'-Diacryloylpiperazine** are summarized below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value
CAS Number	6342-17-2[1][2][6]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub> [1][2]
Molecular Weight	194.23 g/mol [1][7]
Synonyms	1,4-Bis(acryloyl)piperazine, 1,4-Diacryloylpiperazine, Piperazine Diacrylamide (PDA), BAP[8][9]
Appearance	White to off-white solid powder[2][3]
Melting Point	91.5-93.5 °C[2][9][10]
Boiling Point	434.1 °C at 760 mmHg (Predicted)[2][9]
Density	~1.114 g/cm <sup>3</sup> (Predicted)[2][3]
Purity	≥99.0% (TLC) for BioXtra grade[7][10]
Solubility	Slightly soluble in Chloroform and Methanol[9]
Storage Temperature	2-8°C[2][3][10]
InChI Key	YERHJBPPDGHCRJ-UHFFFAOYSA-N[9][10]
Canonical SMILES	C=CC(=O)N1CCN(CC1)C(=O)C=C[2][10]

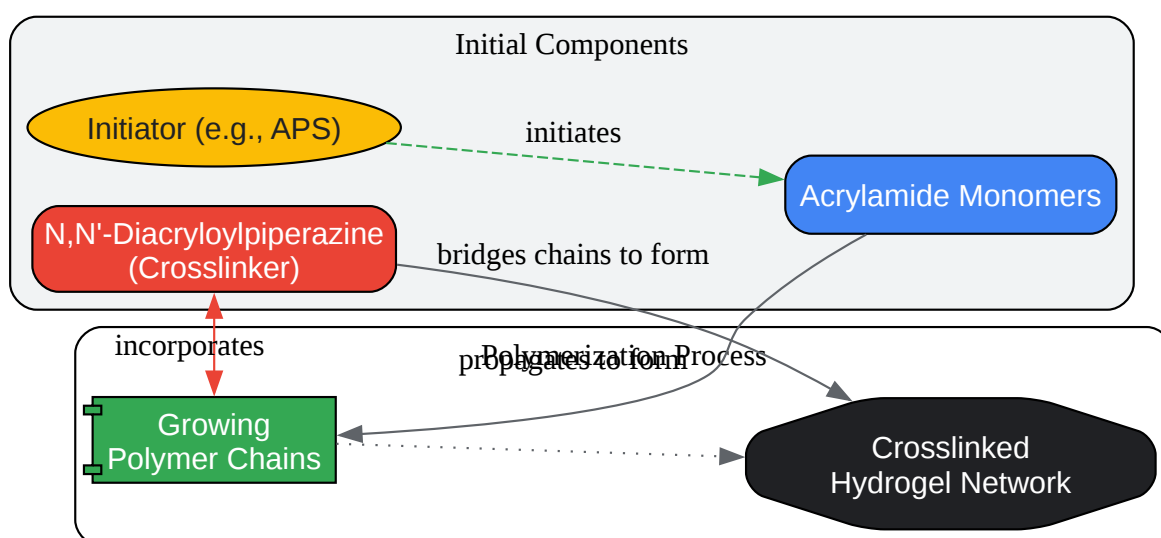
## Synthesis and Mechanism of Action

### Synthesis

**N,N'-Diacryloylpiperazine** is typically synthesized via the acylation of piperazine. One documented method involves the reaction of piperazine with acrylic acid in toluene at 60°C, using a (ZrO<sub>2</sub>-Fe<sub>3</sub>O<sub>4</sub>-Nb<sub>2</sub>O<sub>5</sub>) catalyst under an inert atmosphere, which reports a yield of 95%. [2] A more conventional laboratory-scale approach is the Schotten-Baumann reaction, where piperazine is treated with two equivalents of acryloyl chloride in the presence of a base (like sodium hydroxide) to neutralize the HCl byproduct.

### Mechanism of Action as a Crosslinker

The efficacy of **N,N'-Diacryloylpiperazine** as a crosslinker stems from its two terminal acryloyl groups. In a free-radical polymerization reaction (e.g., with acrylamide), an initiator (like ammonium persulfate, APS) generates free radicals.[11] These radicals activate monomer molecules (acrylamide), which then propagate to form linear polymer chains. When an activated polymer chain reacts with one of the vinyl groups of **N,N'-Diacryloylpiperazine**, the crosslinker is incorporated into that chain. The second vinyl group on the same **N,N'-Diacryloylpiperazine** molecule remains available to react with a second, growing polymer chain. This event forms a covalent bridge—a crosslink—between the two chains. The repetition of this process builds a robust, three-dimensional hydrogel network.[12]



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Caption: Logical flow of hydrogel formation with **N,N'-Diacryloylpiperazine**.

## Experimental Protocols

The following protocols are representative methodologies for the synthesis and characterization of a hydrogel using **N,N'-Diacryloylpiperazine**.

### Protocol: Synthesis of a Polyacrylamide Hydrogel

This protocol describes the free-radical polymerization of acrylamide using **N,N'-Diacryloylpiperazine** as a crosslinker.[13] The reaction is initiated by an APS/TEMED redox system.

#### 4.1.1 Materials and Equipment

- Acrylamide (Monomer)
- **N,N'-Diacryloylpiperazine** (DAP) (Crosslinker)
- Ammonium persulfate (APS) (Initiator)
- N,N,N',N'-Tetramethylethylenediamine (TEMED) (Catalyst/Accelerator)
- Deionized water
- Beakers, graduated cylinders, magnetic stirrer
- Nitrogen or argon gas source for degassing
- Polymerization mold (e.g., glass plates with spacers, petri dish)

#### 4.1.2 Procedure

- **Solution Preparation:** In a beaker, dissolve the desired amount of acrylamide monomer and **N,N'-Diacryloylpiperazine** crosslinker in deionized water to achieve the target total monomer concentration (e.g., 10-15% w/v). The molar ratio of monomer to crosslinker can be varied to control the gel's mechanical properties.
- **Degassing:** Stir the solution gently while bubbling nitrogen or argon gas through it for 15-20 minutes. This removes dissolved oxygen, which inhibits free-radical polymerization.
- **Initiation:** Add the initiator, typically as a 10% (w/v) aqueous solution of APS. The amount is usually around 0.1% of the total monomer weight. Mix gently.
- **Catalysis:** Add the catalyst, TEMED, to accelerate the generation of free radicals from APS. The reaction will begin almost immediately. Quickly and carefully pour the solution into the desired mold.

- **Polymerization:** Allow the solution to polymerize at room temperature. Gelation should be visible within 30 minutes. Let the reaction proceed for several hours to ensure complete polymerization.
- **Post-Processing:** Once fully polymerized, carefully remove the hydrogel from the mold. Submerge it in a large volume of deionized water to wash away any unreacted monomers, initiator, or catalyst. The washing water should be changed several times over 24-48 hours.

## Protocol: Characterization of Hydrogel Swelling Ratio

This protocol determines the equilibrium swelling ratio (ESR), a key quantitative parameter for hydrogels.[\[14\]](#)

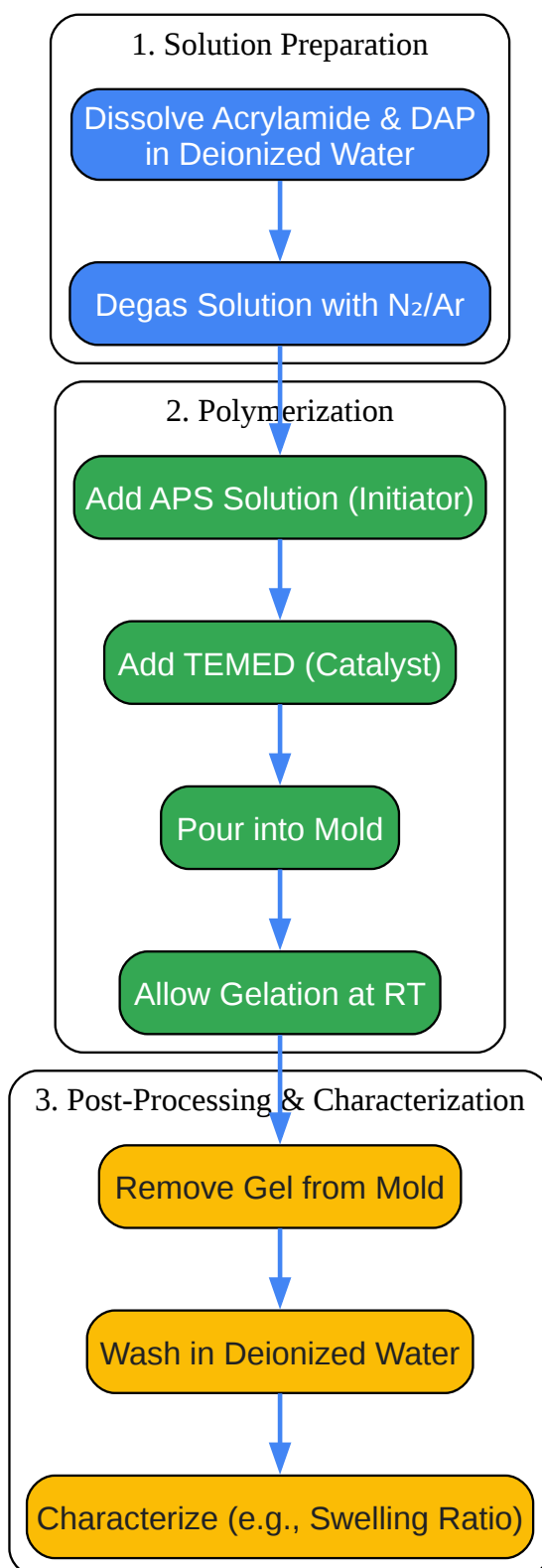
### 4.2.1 Materials and Equipment

- Synthesized hydrogel sample
- Deionized water or buffer solution
- Beaker or container
- Analytical balance
- Lint-free tissue (e.g., Kimwipes)
- Lyophilizer or vacuum oven

### 4.2.2 Procedure

- **Drying:** Take a washed hydrogel sample and freeze-dry it (lyophilize) or dry it in a vacuum oven at a low temperature (e.g., 40°C) until a constant weight is achieved.
- **Initial Weighing:** Record the weight of the completely dried hydrogel ( $W_d$ ).
- **Swelling:** Immerse the dried hydrogel in a large volume of deionized water or a specified buffer solution at a constant temperature.

- Weighing at Intervals: At regular time intervals, remove the hydrogel, gently blot the surface with a lint-free tissue to remove excess surface water, and weigh the swollen sample ( $W_s$ ).
- Equilibrium: Repeat step 4 until the weight of the swollen hydrogel becomes constant, indicating that equilibrium swelling has been reached.
- Calculation: Calculate the equilibrium swelling ratio (ESR) using the formula:  $ESR (\%) = [(W_{s\_final} - W_d) / W_d] \times 100\%$



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Caption: Standard experimental workflow for hydrogel synthesis and analysis.

## Applications in Research and Drug Development

**N,N'-Diacryloylpiperazine** is a versatile crosslinker with applications spanning multiple scientific fields.

- **Electrophoresis and Proteomics:** It is widely used to prepare polyacrylamide gels for separating proteins and nucleic acids.[2] Gels crosslinked with this agent are reported to have increased physical strength and can reduce the background in silver-staining methods, improving the detection and resolution of proteins, particularly in 2D electrophoresis.[1][2][9]
- **Drug Delivery:** The crosslinked hydrogel network can be used to encapsulate therapeutic agents.[4] The release of the entrapped drug can be controlled by modulating the crosslink density, which affects the mesh size of the polymer network and thus the diffusion rate. Its derivatives are also explored for creating stimuli-responsive ("smart") hydrogels that release their payload in response to changes in pH or temperature.[15][16]
- **Tissue Engineering:** Biocompatible hydrogels created with **N,N'-Diacryloylpiperazine** can act as scaffolds that mimic the extracellular matrix, providing structural support for cell adhesion, proliferation, and tissue regeneration.[5]
- **Bioconjugation and Biomaterials:** The piperazine core and acryloyl groups allow for its use as a linker molecule to synthesize bioconjugates and other functional biomaterials.[4][17] It can be used to create materials for chromatography, such as zwitterionic monoliths for hydrophilic interaction chromatography.[18]

## Safety and Handling

According to safety data sheets, **N,N'-Diacryloylpiperazine** is classified as a hazardous substance.

- **Hazard Classifications:** Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[3][6][10][19]
- **Precautionary Measures:**
  - **Engineering Controls:** Use only outdoors or in a well-ventilated area.[6][8]



- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[8][19] For dusty conditions, a dust mask (e.g., N95) is recommended. [10]
- Handling: Avoid breathing dust. Wash skin thoroughly after handling.[6][8]
- First Aid:
  - Eyes: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[6][19]
  - Skin: Wash with plenty of soap and water. If irritation occurs, get medical advice.[6][8]
  - Inhalation: Remove person to fresh air and keep comfortable for breathing.[6][8]
- Storage: Keep container tightly closed and store in a cool, dry, well-ventilated place, typically at 2-8°C.[8][10]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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